

A Comprehensive Technical Guide to the Physical Properties of Methyl 16-methyloctadecanoate

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Compound of Interest

Compound Name: Methyl 16-methyloctadecanoate

Cat. No.: B1615565

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 16-methyloctadecanoate is a branched-chain fatty acid methyl ester (FAME) that has garnered interest in various scientific fields. Its unique structural characteristics, featuring a methyl group at the 16th carbon position, influence its physical and chemical properties, distinguishing it from its linear counterparts. This technical guide provides an in-depth overview of the core physical properties of **Methyl 16-methyloctadecanoate**, complete with detailed experimental protocols for their determination and relevant visualizations to illustrate key concepts and workflows.

Core Physical and Chemical Properties

Methyl 16-methyloctadecanoate is identified by the Chemical Abstracts Service (CAS) number 2490-16-6. Its molecular formula is $C_{20}H_{40}O_2$, and it has a molecular weight of approximately 312.53 g/mol. [1] At room temperature, it presents as a colorless to white waxy solid. [2]

Quantitative Physical Properties

A summary of the key quantitative physical properties of **Methyl 16-methyloctadecanoate** is presented in the table below. It is important to note that while some properties have been

experimentally determined, others are estimated based on data from structurally similar compounds.

Property	Value	Notes and References
Molecular Weight	312.53 g/mol	[1]
Melting Point	Not explicitly reported; expected to be a waxy solid at room temperature.	The related compound, methyl stearate, has a melting point of 37-39 °C. The branched nature of Methyl 16-methyloctadecanoate may influence its melting behavior.
Boiling Point	176 °C at 1.95 Torr	Predicted boiling point at atmospheric pressure (760 mmHg) is 354.6 °C.
Density	Approximately 0.86 g/cm ³	This value is consistent with other long-chain fatty acid methyl esters.
Refractive Index	Not explicitly reported for this specific compound.	Can be estimated based on the properties of other long-chain FAMES.
Solubility	Insoluble in water. Soluble in organic solvents such as methanol, ethanol, and dimethyl sulfoxide (DMSO).	The long hydrocarbon chain imparts a hydrophobic character.

Experimental Protocols

Detailed methodologies for determining the key physical properties of waxy solids like **Methyl 16-methyloctadecanoate** are provided below. These protocols are based on established analytical techniques for fatty acid methyl esters.

Determination of Melting Point (Cooling Curve Method)

This method is suitable for waxy solids that may not have a sharp melting point.

Materials:

- Sample of **Methyl 16-methyloctadecanoate**
- Boiling tube
- Beaker
- Water bath or heating mantle
- Thermometer (calibrated, with 0.1 °C resolution)
- Stirrer
- Tripod stand and wire gauze
- Bunsen burner or hot plate
- Data logging software or stopwatch and notebook

Procedure:

- Place a sufficient amount of the **Methyl 16-methyloctadecanoate** sample into the boiling tube to ensure the thermometer bulb can be fully immersed.
- Gently heat the sample in a water bath or on a heating mantle until it is completely molten, ensuring the temperature does not exceed the decomposition point.
- Insert the thermometer into the molten sample, ensuring the bulb is fully submerged but not touching the bottom of the tube.
- Remove the heat source and allow the sample to cool slowly and undisturbed.
- Record the temperature at regular intervals (e.g., every 30 seconds) as the sample cools and begins to solidify.
- Continue recording the temperature until the sample has completely solidified and the temperature continues to drop.

- Plot a graph of temperature (y-axis) versus time (x-axis).
- The melting point is determined from the plateau in the cooling curve, which represents the temperature at which the substance is solidifying.

Determination of Boiling Point under Reduced Pressure

Given the high predicted boiling point at atmospheric pressure, determination under vacuum is recommended to prevent thermal decomposition.

Materials:

- Sample of **Methyl 16-methyloctadecanoate**
- Distillation flask with a side arm
- Condenser
- Receiving flask
- Thermometer (calibrated)
- Vacuum pump
- Manometer
- Heating mantle with a stirrer
- Boiling chips

Procedure:

- Place a small amount of the sample and a few boiling chips into the distillation flask.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Position the thermometer so that the top of the bulb is level with the bottom of the side arm leading to the condenser.

- Connect the apparatus to the vacuum pump and manometer.
- Slowly evacuate the system to the desired pressure.
- Begin heating the distillation flask gently with the heating mantle.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.
- The vapor pressure can be measured at different temperatures to construct a vapor pressure curve.

Measurement of Density

A digital density meter provides a precise and rapid method for determining the density of liquid samples.

Materials:

- Sample of **Methyl 16-methyloctadecanoate** (in molten state)
- Digital density meter (e.g., oscillating U-tube type)
- Syringe for sample injection
- Thermostatic bath to control the temperature of the density meter

Procedure:

- Calibrate the density meter with deionized water and dry air according to the manufacturer's instructions.
- Melt the **Methyl 16-methyloctadecanoate** sample and ensure it is free of air bubbles.
- Set the desired temperature for the measurement using the thermostatic bath.
- Inject the molten sample into the measuring cell of the density meter using a syringe.
- Allow the sample to reach thermal equilibrium.

- Record the density reading provided by the instrument.
- Clean the measuring cell thoroughly with appropriate solvents (e.g., ethanol, acetone) before the next measurement.

Determination of Solubility

This protocol outlines a qualitative and semi-quantitative method for assessing solubility in various solvents.

Materials:

- Sample of **Methyl 16-methyloctadecanoate**
- A range of solvents (e.g., water, ethanol, methanol, DMSO, hexane)
- Test tubes or small vials
- Vortex mixer
- Water bath (optional, for temperature control)

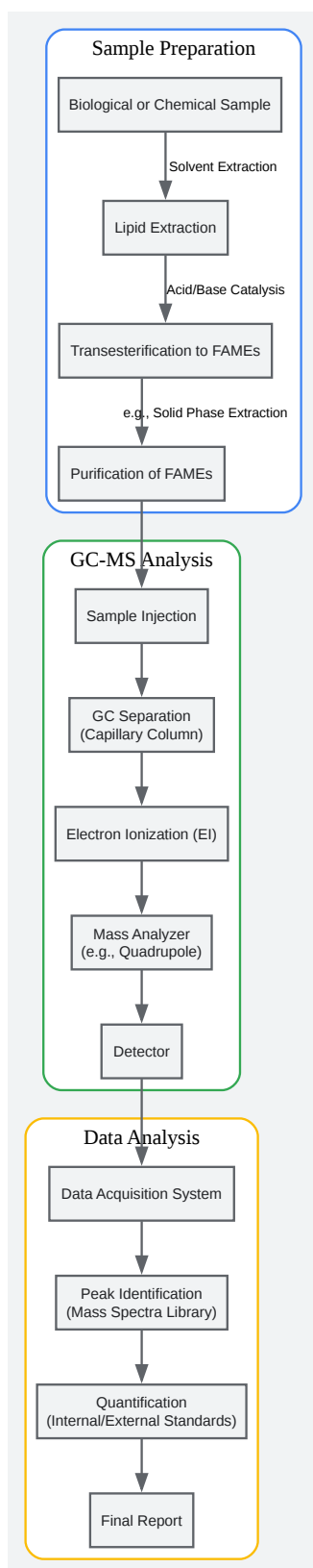
Procedure:

- Add a small, known amount of **Methyl 16-methyloctadecanoate** (e.g., 10 mg) to a test tube.
- Add a small volume of the solvent to be tested (e.g., 1 mL).
- Vortex the mixture vigorously for a set period (e.g., 1-2 minutes).
- Visually inspect the solution for any undissolved solid. If the solid has dissolved, the compound is soluble at that concentration.
- If the solid has not fully dissolved, incrementally add more solvent and vortex until the solid dissolves to determine the approximate solubility.
- For temperature-dependent solubility, the test tubes can be placed in a water bath at a controlled temperature during the experiment.

Visualizations

Experimental Workflow: Fatty Acid Methyl Ester (FAME) Analysis by GC-MS

The following diagram illustrates a typical workflow for the analysis of fatty acid methyl esters, such as **Methyl 16-methyloctadecanoate**, using Gas Chromatography-Mass Spectrometry (GC-MS). This technique is crucial for identifying and quantifying the fatty acid profile of a sample.

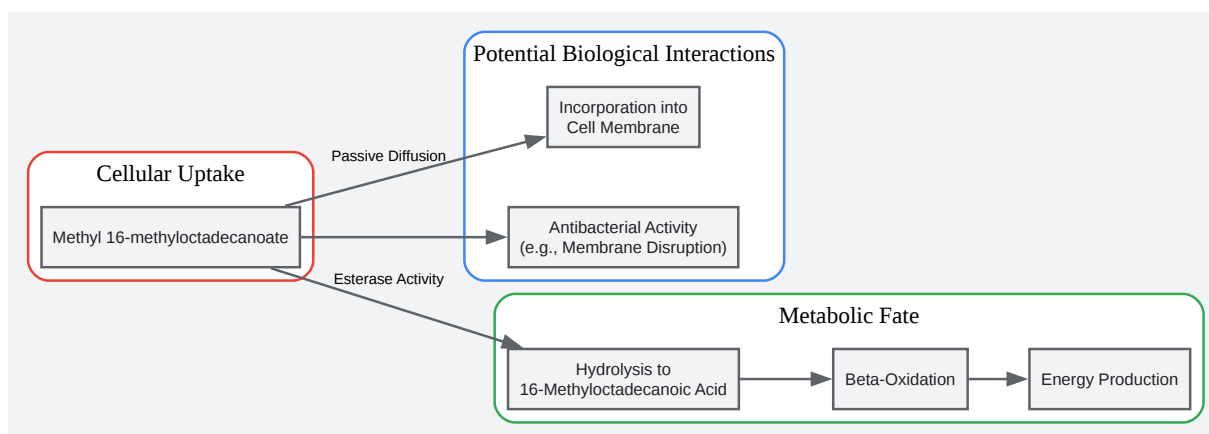


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Workflow for FAME Analysis by GC-MS

Putative Biological Role and Metabolic Context

While specific signaling pathways involving **Methyl 16-methyloctadecanoate** are not well-documented, its structural class as a branched-chain fatty acid suggests potential roles in biological systems. Studies on similar compounds indicate possibilities such as incorporation into cell membranes or roles in metabolic processes. There is some evidence suggesting that heptadecanoic acid, 16-methyl-methyl ester may possess antibacterial and antioxidant properties.[3] The following diagram illustrates a hypothetical model of its interaction and metabolic fate.



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Putative Biological Role of **Methyl 16-methyloctadecanoate**

Conclusion

This technical guide provides a foundational understanding of the physical properties of **Methyl 16-methyloctadecanoate** for the scientific community. The presented data, compiled from available literature and estimations based on similar compounds, offers a valuable resource for researchers. The detailed experimental protocols serve as a practical guide for the accurate determination of its physical characteristics. While the specific biological roles of this branched-chain fatty acid methyl ester are still under investigation, the provided visualizations offer a

conceptual framework for its analysis and potential interactions within biological systems. Further research is warranted to fully elucidate its properties and potential applications in drug development and other scientific disciplines.

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